

Application Notes and Protocols for QST4 in a Laboratory Setting

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Compound of Interest

Compound Name: QST4

Cat. No.: B10861701

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Introduction

QST4 is a chemical compound with the molecular formula $C_{16}H_{13}ClN_4O_2S_2$ and a molecular weight of 392.88 g/mol .[\[1\]](#)[\[2\]](#) It is identified by the CAS Number 2991427-35-9.[\[1\]](#)[\[3\]](#)[\[4\]](#) In a laboratory setting, **QST4** is primarily utilized for its antimicrobial properties. Specifically, it has demonstrated antitubercular and antifungal activities.[\[1\]](#)[\[4\]](#) The primary reported biological activity of **QST4** is its inhibitory effect on the growth of *Mycobacterium tuberculosis* H37Rv.[\[1\]](#)[\[4\]](#)

Currently, detailed information regarding the precise mechanism of action and the specific signaling pathways modulated by **QST4** is not extensively documented in publicly available scientific literature. Therefore, the application of **QST4** in a research and drug development context is primarily focused on the characterization of its antimicrobial effects and the elucidation of its mechanism of action.

Data Presentation

The primary quantitative data available for **QST4** is its Minimum Inhibitory Concentration (MIC) against *Mycobacterium tuberculosis* H37Rv.

Compound	Organism	MIC (μ M)
QST4	Mycobacterium tuberculosis H37Rv	6.25

Experimental Protocols

The following protocols are provided as a guide for the laboratory use of **QST4**. These are standard methods for assessing the antimicrobial activity of a compound.

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC) of QST4 against Mycobacterium tuberculosis H37Rv

This protocol describes a method for determining the MIC of **QST4** against the H37Rv strain of *M. tuberculosis* using a broth microdilution method.

Materials:

- **QST4**
- Mycobacterium tuberculosis H37Rv culture
- Middlebrook 7H9 broth supplemented with 0.2% (v/v) glycerol, 10% (v/v) ADC (Albumin-Dextrose-Catalase), and 0.05% (v/v) Tween 80
- Dimethyl sulfoxide (DMSO)
- Sterile 96-well microplates
- Spectrophotometer
- Incubator (37°C)

Procedure:

- Preparation of **QST4** Stock Solution: Dissolve **QST4** in DMSO to a final concentration of 10 mM.
- Preparation of *M. tuberculosis* H37Rv Inoculum:
 - Culture *M. tuberculosis* H37Rv in Middlebrook 7H9 broth until it reaches the mid-logarithmic phase of growth.
 - Adjust the turbidity of the bacterial suspension with fresh broth to match a 0.5 McFarland standard, which corresponds to approximately $1-5 \times 10^7$ CFU/mL.
 - Dilute the adjusted bacterial suspension 1:20 in Middlebrook 7H9 broth to obtain the final inoculum.
- Preparation of Microplates:
 - Add 100 μ L of Middlebrook 7H9 broth to all wells of a 96-well microplate.
 - Add 100 μ L of the **QST4** stock solution to the first well of each row to be tested.
 - Perform a 2-fold serial dilution by transferring 100 μ L from the first well to the second, and so on, down the plate. Discard the final 100 μ L from the last well.
- Inoculation: Add 100 μ L of the final *M. tuberculosis* H37Rv inoculum to each well, resulting in a final volume of 200 μ L.
- Controls:
 - Positive Control: Wells containing only the bacterial inoculum in broth (no **QST4**).
 - Negative Control: Wells containing only broth (no bacteria or **QST4**).
 - Solvent Control: Wells containing the bacterial inoculum and the highest concentration of DMSO used in the assay.
- Incubation: Seal the microplates and incubate at 37°C for 7-14 days.

- Determination of MIC: The MIC is defined as the lowest concentration of **QST4** that results in the complete inhibition of visible bacterial growth. Growth can be assessed visually or by measuring the optical density at 600 nm.

Protocol 2: General Antifungal Susceptibility Testing of **QST4**

This protocol provides a general method for evaluating the antifungal activity of **QST4** using a broth microdilution assay, based on the guidelines of the Clinical and Laboratory Standards Institute (CLSI).

Materials:

- **QST4**
- Fungal strain of interest (e.g., *Candida albicans*, *Aspergillus fumigatus*)
- RPMI-1640 medium with L-glutamine, buffered with MOPS
- Dimethyl sulfoxide (DMSO)
- Sterile 96-well microplates
- Spectrophotometer or microplate reader
- Incubator (35°C)

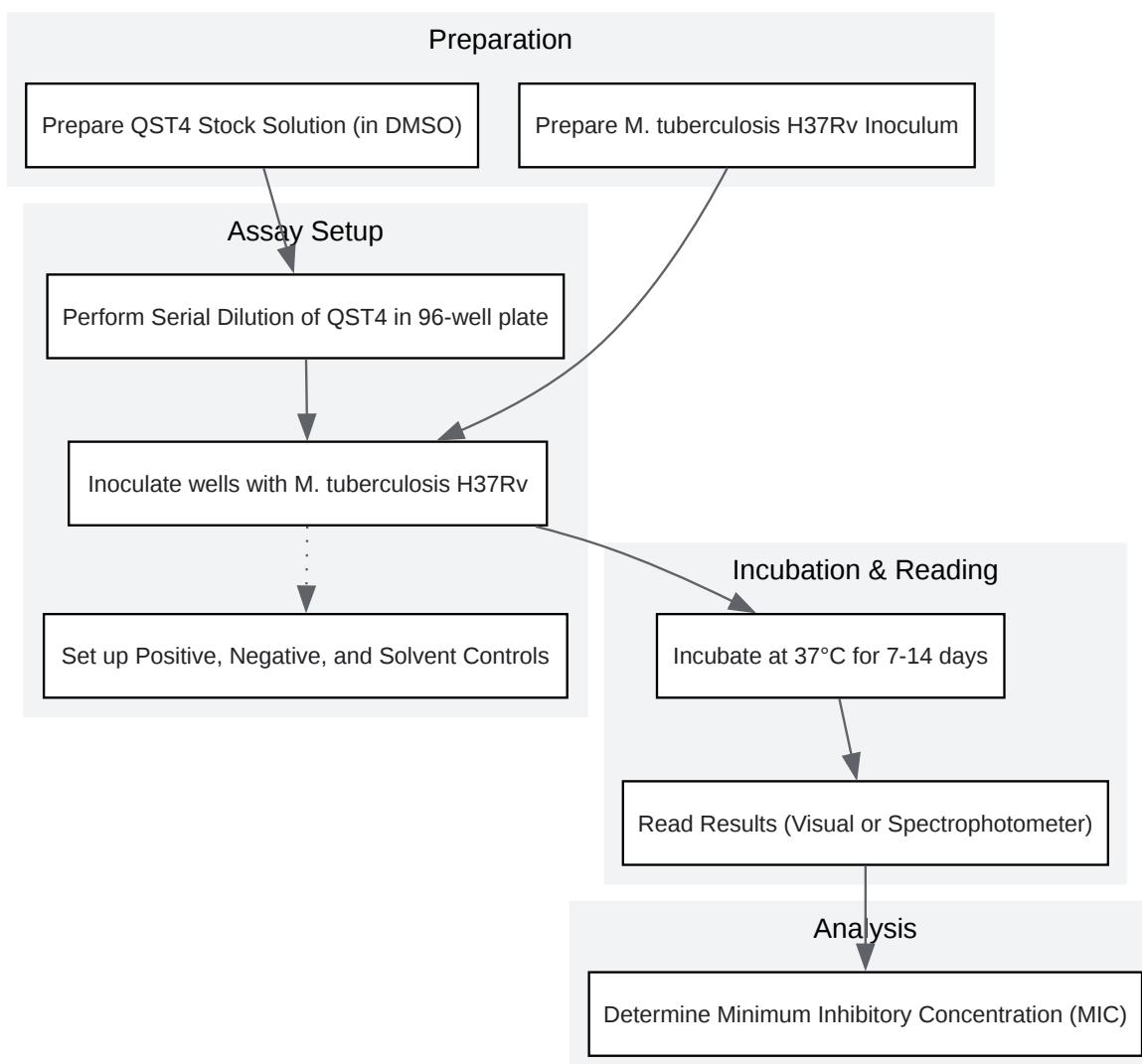
Procedure:

- Preparation of **QST4** Stock Solution: Prepare a stock solution of **QST4** in DMSO.
- Preparation of Fungal Inoculum:
 - Culture the fungal strain on a suitable agar medium (e.g., Sabouraud Dextrose Agar) to obtain a fresh culture.
 - Prepare a fungal suspension in sterile saline and adjust the turbidity to a 0.5 McFarland standard.

- Dilute this suspension in RPMI-1640 medium to achieve the final desired inoculum concentration (typically $0.5\text{-}2.5 \times 10^3$ CFU/mL for yeasts or $0.4\text{-}5 \times 10^4$ CFU/mL for molds).
- Preparation of Microplates:
 - Prepare 2-fold serial dilutions of **QST4** in RPMI-1640 medium in a 96-well microplate.
- Inoculation: Add the fungal inoculum to each well.
- Controls: Include growth controls (no compound) and sterility controls (no inoculum).
- Incubation: Incubate the plates at 35°C for 24-48 hours, depending on the fungal species.
- Determination of MIC: The MIC is the lowest concentration of **QST4** that causes a significant inhibition of fungal growth (typically $\geq 50\%$ inhibition) compared to the growth control. This can be determined visually or by reading the absorbance at a specific wavelength (e.g., 530 nm).

Visualizations

The following diagram illustrates the experimental workflow for determining the Minimum Inhibitory Concentration (MIC) of **QST4**.

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Caption: Workflow for MIC determination of **QST4**.

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